

Application Notes and Protocols for ABBV-712

Dissolution and Use

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Compound of Interest

Compound Name: ABBV-712

Cat. No.: B12378813

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These application notes provide detailed protocols for the dissolution, storage, and experimental use of **ABBV-712**, a selective inhibitor of Tyrosine Kinase 2 (TYK2). The information is intended for researchers, scientists, and drug development professionals.

Physicochemical and Solubility Data

ABBV-712 is a selective and orally active inhibitor of TYK2, a member of the Janus kinase (JAK) family.^{[1][2][3]} It is under investigation for its potential in treating autoimmune diseases.^[2] For successful experimental outcomes, proper handling and dissolution of the compound are critical.

Summary of Physicochemical and Solubility Properties

Property	Value	Source
Molecular Weight	452.50 g/mol	^[1]
Appearance	Off-white to light yellow solid	^[1]
Solubility in DMSO	250 mg/mL (552.49 mM)	^[1]
Thermodynamic Solubility	708 µM (in pH 7.4 buffer)	^[4]

Note: The use of ultrasonic treatment may be necessary to achieve maximum solubility in DMSO. It is also recommended to use newly opened, anhydrous DMSO as the solvent's hygroscopic nature can negatively affect solubility.^[1]

Preparation of Stock Solutions

It is recommended to prepare a concentrated stock solution of **ABBV-712** in a suitable organic solvent, which can then be diluted to the final desired concentration in aqueous-based experimental media.

Protocol for Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **ABBV-712** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **ABBV-712** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.525 mg of **ABBV-712** (Molecular Weight = 452.5 g/mol).
- **Adding Solvent:** Add the appropriate volume of anhydrous DMSO to the vial containing the **ABBV-712** powder. For 4.525 mg of **ABBV-712**, add 1 mL of DMSO to achieve a 10 mM concentration. A stock solution preparation table is provided below for convenience.^[1]

- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, use a sonicator for a short period to aid dissolution.^[1]
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^[1]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1]

Stock Solution Preparation Table (in DMSO)^[1]

Target Concentration	Volume of DMSO for 1 mg ABBV-712	Volume of DMSO for 5 mg ABBV-712	Volume of DMSO for 10 mg ABBV-712
1 mM	2.2099 mL	11.0497 mL	22.0994 mL
5 mM	0.4420 mL	2.2099 mL	4.4199 mL
10 mM	0.2210 mL	1.1050 mL	2.2099 mL
20 mM	0.1105 mL	0.5525 mL	1.1050 mL

Experimental Protocols

Protocol for Diluting ABBV-712 for In Vitro Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into an aqueous cell culture medium for treating cells.

Materials:

- 10 mM **ABBV-712** stock solution in DMSO
- Sterile cell culture medium (e.g., DMEM, RPMI-1640) appropriate for your cell line
- Sterile microcentrifuge tubes or multi-well plates

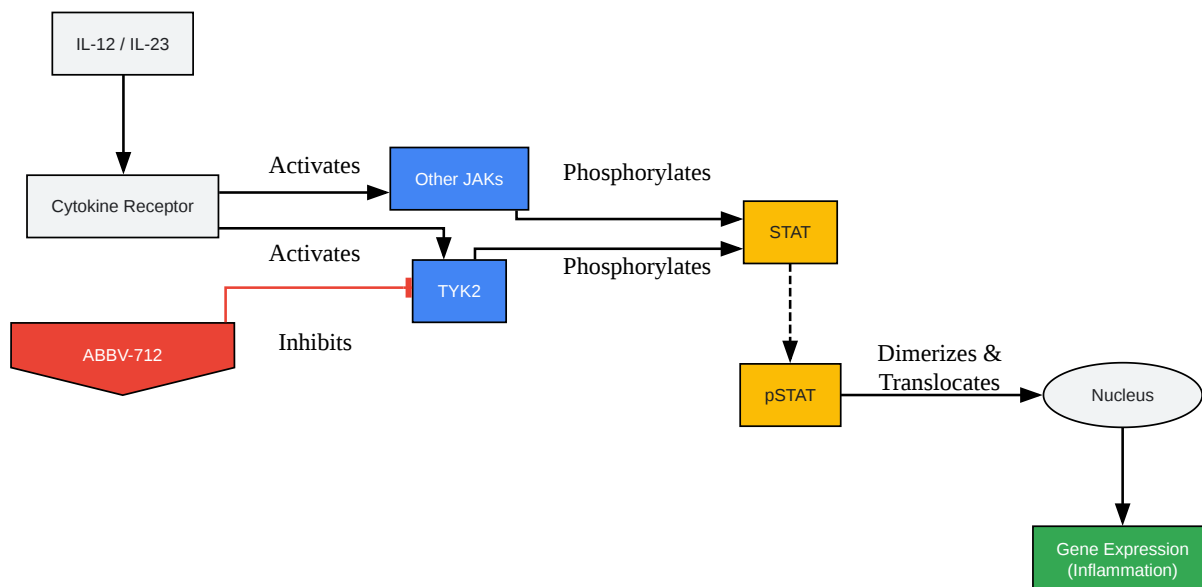
Procedure:

- **Thawing Stock Solution:** Thaw a single aliquot of the 10 mM **ABBV-712** stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** To minimize the final concentration of DMSO in the cell culture, it is advisable to perform an intermediate dilution in the cell culture medium. For example, to achieve a final concentration of 1 μ M, you can first dilute the 10 mM stock 1:100 in sterile medium to get a 100 μ M intermediate solution.
- **Final Dilution:** Add the appropriate volume of the intermediate or stock solution to the cell culture wells to achieve the desired final concentration. For instance, to get a 1 μ M final concentration from a 100 μ M intermediate solution, you would add 10 μ L of the intermediate solution to 990 μ L of cell culture medium in a well.
- **Vehicle Control:** It is crucial to include a vehicle control in your experiment. This control should contain the same final concentration of DMSO as the wells treated with **ABBV-712** to account for any effects of the solvent on the cells.
- **Incubation:** Incubate the cells with **ABBV-712** for the desired experimental duration.

Visualizations

TYK2 Signaling Pathway

ABBV-712 is a selective inhibitor of TYK2, which is a key component of the JAK-STAT signaling pathway. TYK2 is activated by various cytokine receptors, including those for IL-12 and IL-23, leading to the phosphorylation and activation of STAT proteins, which then translocate to the nucleus to regulate gene expression.

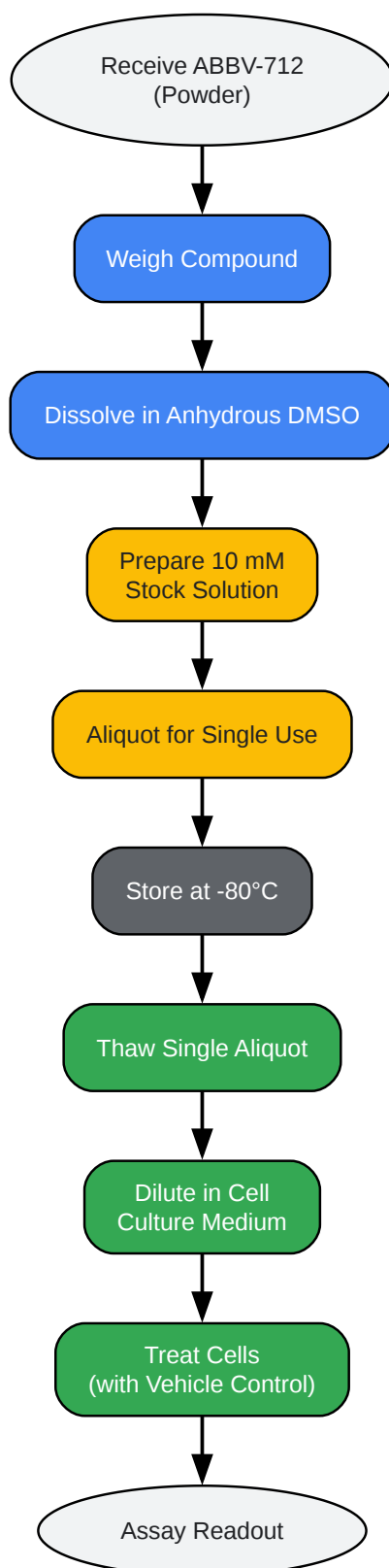


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TYK2 Signaling Pathway and Inhibition by **ABBV-712**.

Experimental Workflow for **ABBV-712** Dissolution and Use

The following diagram illustrates the general workflow from receiving the powdered compound to its application in cell-based experiments.



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Workflow for the preparation and use of **ABBV-712**.

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